

# A Technical Guide to the Spectroscopic Characterization of Ethenesulfonyl Fluoride (ESF)

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## Compound of Interest

Compound Name: *Ethenesulfonyl fluoride*

CAS No.: 677-25-8

Cat. No.: B1266106

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## Introduction: The Significance of a Privileged Michael Acceptor

**Ethenesulfonyl fluoride** (ESF), also known as vinyl sulfonyl fluoride, has emerged as a uniquely powerful and versatile electrophile in modern organic chemistry. Its profound reactivity as a Michael acceptor is central to its utility in Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry, a concept that has provided chemists with a robust toolkit for forging stable covalent linkages.<sup>[1]</sup> For researchers, scientists, and drug development professionals, the ability to rapidly and reliably synthesize and conjugate molecules is paramount. ESF's stability in aqueous media and its predictable reactivity make it an invaluable building block for creating novel therapeutics, chemical probes, and advanced materials.<sup>[2]</sup>

Given its high reactivity and volatility, rigorous and unambiguous characterization of ESF is not merely a procedural formality but a critical necessity for ensuring purity, monitoring reaction progress, and validating the structure of its derivatives. This technical guide provides an in-depth analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR) and

Infrared (IR)—for **ethenesulfonyl fluoride**. The focus is not only on the data itself but on the underlying principles and experimental considerations that enable confident and accurate interpretation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy: A Multi-Nuclear Approach

NMR spectroscopy is the cornerstone of structural elucidation for ESF. A multi-nuclear ( $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$ ) approach provides a complete picture of the molecule's electronic environment and connectivity.

## Experimental Protocol: NMR Sample Preparation and Acquisition

The volatile nature of **ethenesulfonyl fluoride** necessitates careful sample preparation to ensure accurate and reproducible results.

Methodology:

- Solvent Selection: Choose a deuterated solvent in which ESF is fully soluble. Deuterated chloroform ( $\text{CDCl}_3$ ) is a common and effective choice.
- Sample Preparation: In a clean, dry NMR tube, dissolve approximately 5-10 mg of **ethenesulfonyl fluoride** in ~0.6 mL of the deuterated solvent.
- Internal Standard:
  - For  $^1\text{H}$  and  $^{13}\text{C}$  NMR, tetramethylsilane (TMS) is typically used as the internal standard (0 ppm). Modern spectrometers can also reference the residual solvent peak (e.g.,  $\text{CHCl}_3$  at 7.26 ppm for  $^1\text{H}$  and 77.16 ppm for  $^{13}\text{C}$ ).
  - For  $^{19}\text{F}$  NMR, a common external standard is trichlorofluoromethane ( $\text{CFCl}_3$ ), defined as 0 ppm.<sup>[3]</sup>
- Data Acquisition: Acquire spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Ensure sufficient scans are acquired to achieve a good signal-to-noise ratio, particularly for  $^{13}\text{C}$  NMR.

## <sup>1</sup>H NMR Spectroscopy: Deciphering a Complex Spin System

The <sup>1</sup>H NMR spectrum of **ethenesulfonyl fluoride** is a classic example of a second-order AMX spin system, complicated further by coupling to the fluorine nucleus. The three non-equivalent vinyl protons give rise to three distinct and complex multiplets.

The strong electron-withdrawing nature of the sulfonyl fluoride group deshields all three protons, shifting them downfield into the typical vinyl region. The terminal (=CH<sub>2</sub>) protons are diastereotopic, meaning they are chemically non-equivalent.

- H<sub>x</sub>: The proton on the carbon adjacent to the SO<sub>2</sub>F group.
- H<sub>a</sub> & H<sub>m</sub>: The two terminal protons, which are cis and trans to H<sub>x</sub>, respectively.

Each proton signal is split by the other two protons and by the <sup>19</sup>F nucleus. The expected splitting pattern for each is a doublet of doublets of doublets (ddd).

Table 1: Predicted <sup>1</sup>H NMR Data for **Ethenesulfonyl Fluoride** in CDCl<sub>3</sub>

| Proton         | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constants (J, Hz)                                                                                                                                                     |
|----------------|-------------------------|--------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| H <sub>x</sub> | ~6.8 - 7.0              | ddd          | <sup>3</sup> JH <sub>x</sub> -H <sub>m</sub> (trans) ≈ 15-17 Hz<br><sup>3</sup> JH <sub>x</sub> -H <sub>a</sub> (cis) ≈ 9-11 Hz<br><sup>3</sup> JH <sub>x</sub> -F ≈ 3-5 Hz    |
| H <sub>m</sub> | ~6.5 - 6.7              | ddd          | <sup>3</sup> JH <sub>m</sub> -H <sub>x</sub> (trans) ≈ 15-17 Hz<br><sup>2</sup> JH <sub>m</sub> -H <sub>a</sub> (geminal) ≈ 1-3 Hz<br><sup>4</sup> JH <sub>m</sub> -F ≈ 1-2 Hz |

| H<sub>a</sub> | ~6.2 - 6.4 | ddd | <sup>3</sup>JH<sub>a</sub>-H<sub>x</sub> (cis) ≈ 9-11 Hz  
<sup>2</sup>JH<sub>a</sub>-H<sub>m</sub> (geminal) ≈ 1-3 Hz  
<sup>4</sup>JH<sub>a</sub>-F (long-range) < 1 Hz |

Note: Exact chemical shifts and coupling constants can vary slightly based on solvent and spectrometer frequency.

The analysis of these couplings is crucial. For instance, the large coupling constant (~16 Hz) confirms the trans relationship between  $H_x$  and  $H_m$ , while the smaller vinyl coupling (~10 Hz) confirms the cis relationship between  $H_x$  and  $H_a$ . The presence of  $^3J_{H-F}$  coupling confirms the through-bond proximity of  $H_x$  to the fluorine atom.[4] Advanced techniques like  $^1H\{^{19}F\}$  decoupling can simplify the spectrum to a standard AMX system, allowing for easier assignment of the proton-proton couplings.[5]

Caption:  $^1H$ - $^1H$  and  $^1H$ - $^{19}F$  coupling relationships in **ethenesulfonyl fluoride**.

## $^{19}F$ NMR Spectroscopy: A Sensitive Probe for Purity and Reactivity

$^{19}F$  NMR is an exceptionally powerful technique for analyzing fluorinated compounds due to the 100% natural abundance of the  $^{19}F$  nucleus, its high sensitivity, and its vast chemical shift range, which minimizes signal overlap.[6]

For **ethenesulfonyl fluoride**, the  $^{19}F$  NMR spectrum is characterized by a single signal corresponding to the fluorine atom of the  $-SO_2F$  group. This signal is typically found in the range of +40 to +70 ppm (relative to  $CFCl_3$ ). The signal appears as a multiplet due to coupling with the vinyl protons, primarily a doublet of doublets arising from the larger three-bond coupling to  $H_x$  and the smaller four-bond coupling to  $H_m$ .

Table 2: Predicted  $^{19}F$  NMR Data for **Ethenesulfonyl Fluoride** in  $CDCl_3$

| Nucleus | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constants (J, Hz) |
|---------|----------------------------------|--------------|----------------------------|
|---------|----------------------------------|--------------|----------------------------|

|  $-SO_2F$  | +45 to +65 | ddd (often appears as dd) |  $^3J_{F-H_x} \approx 3-5$  Hz  $^4J_{F-H_m} \approx 1-2$  Hz |

The simplicity and high sensitivity of the  $^{19}F$  NMR spectrum make it an ideal tool for:

- Purity Assessment: The integral of the ESF signal relative to a fluorinated internal standard allows for precise quantification of purity.

- Reaction Monitoring: In SuFEx or Michael addition reactions, the disappearance of the ESF signal provides a clear and unambiguous measure of reaction completion.[7][8]

## <sup>13</sup>C NMR Spectroscopy: Probing the Carbon Backbone

The <sup>13</sup>C NMR spectrum of ESF shows two distinct signals for the two sp<sup>2</sup>-hybridized carbon atoms.

- C1 (α-carbon): The carbon directly attached to the sulfonyl fluoride group is significantly deshielded due to the strong inductive electron withdrawal. It will also exhibit splitting due to a two-bond coupling with the fluorine atom (<sup>2</sup>J<sub>C-F</sub>).
- C2 (β-carbon): The terminal methylene carbon is less deshielded than C1. It may show a smaller three-bond coupling to fluorine (<sup>3</sup>J<sub>C-F</sub>).

Table 3: Predicted <sup>13</sup>C NMR Data for **Ethenesulfonyl Fluoride** in CDCl<sub>3</sub>

| Carbon             | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz)                |
|--------------------|-------------------------|--------------|------------------------------------------|
| CH=CH <sub>2</sub> | ~135 - 140              | d (doublet)  | <sup>2</sup> J <sub>C-F</sub> ≈ 15-25 Hz |

| CH=CH<sub>2</sub> | ~130 - 135 | d (doublet) | <sup>3</sup>J<sub>C-F</sub> ≈ 2-5 Hz |

The observation of carbon-fluorine coupling provides additional confirmation of the molecular structure.[4]

## Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Infrared (IR) spectroscopy is a rapid and effective method for confirming the presence of key functional groups within the **ethenesulfonyl fluoride** molecule. The spectrum is dominated by strong absorptions related to the sulfonyl fluoride moiety.

## Experimental Protocol: IR Spectrum Acquisition

- Method: For a liquid sample like ESF, the simplest method is to place a single drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- Acquisition: The plates are mounted in the spectrometer, and the transmission spectrum is recorded, typically over the range of 4000 to 400  $\text{cm}^{-1}$ .
- Background: A background spectrum of the clean, empty salt plates should be run first and automatically subtracted from the sample spectrum.

## Interpretation of the IR Spectrum

The key diagnostic peaks in the IR spectrum of **ethenesulfonyl fluoride** are the powerful stretching vibrations of the S=O and S-F bonds.

Table 4: Characteristic IR Absorption Bands for **Ethenesulfonyl Fluoride**

| Frequency Range ( $\text{cm}^{-1}$ ) | Intensity | Vibrational Mode Assignment |
|--------------------------------------|-----------|-----------------------------|
| ~1630                                | Medium    | C=C Stretch (vinyl group)   |
| ~1420                                | Strong    | S=O Asymmetric Stretch      |
| ~1210                                | Strong    | S=O Symmetric Stretch       |

| ~810 | Strong | S-F Stretch |

The two intense and sharp bands for the S=O stretches are unmistakable hallmarks of the sulfonyl group.<sup>[9]</sup> The asymmetric stretch occurs at a higher frequency than the symmetric stretch. The presence of a strong band around 810  $\text{cm}^{-1}$  is highly characteristic of the S-F bond stretch, providing definitive evidence for the sulfonyl fluoride functional group.<sup>[10]</sup>

Caption: Workflow for the complete spectroscopic analysis of **ethenesulfonyl fluoride**.

## Conclusion

The comprehensive spectroscopic characterization of **ethenesulfonyl fluoride** by NMR ( $^1\text{H}$ ,  $^{13}\text{C}$ ,  $^{19}\text{F}$ ) and IR is essential for its effective use in research and development.  $^1\text{H}$  NMR reveals

the detailed connectivity and stereochemistry of the vinyl group through complex splitting patterns.  $^{19}\text{F}$  NMR offers a highly sensitive and quantitative tool for assessing purity and monitoring reactions.  $^{13}\text{C}$  NMR confirms the carbon framework and the electronic influence of the  $\text{SO}_2\text{F}$  group. Finally, IR spectroscopy provides rapid and definitive confirmation of the critical sulfonyl fluoride functional group. Together, these techniques provide a self-validating system of analysis, ensuring the quality and identity of this privileged reagent and enabling its confident application in the synthesis of next-generation molecules.

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